

starting materials for 3-Chloro-2-fluoro-6-iodobenzaldehyde synthesis

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-6-iodobenzaldehyde

CAS No.: 2244721-29-5

Cat. No.: B2436865

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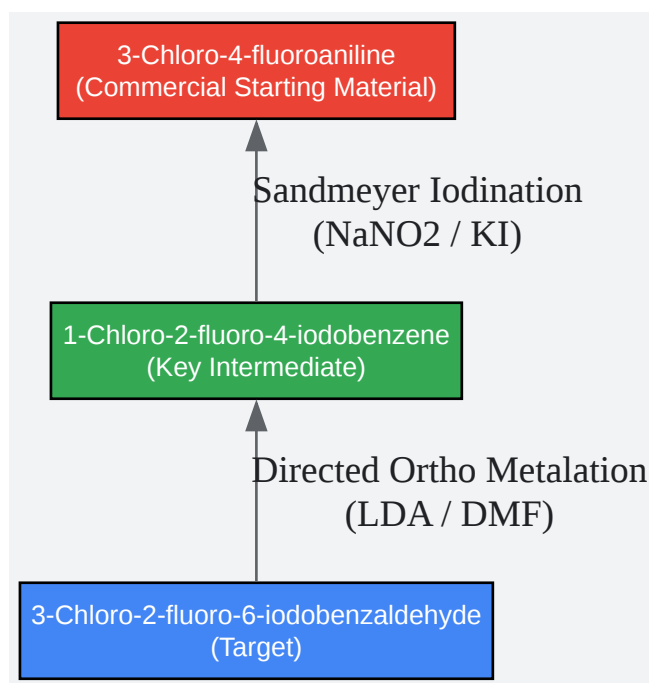
Strategic Synthesis Guide: 3-Chloro-2-fluoro-6-iodobenzaldehyde

Executive Summary & Retrosynthetic Logic

Target Molecule: **3-Chloro-2-fluoro-6-iodobenzaldehyde** (CAS: 146137-72-6) Core Challenge: Installing three different halogens and a formyl group in a specific contiguous pattern (1,2,3,6). Strategic Solution: The synthesis relies on the unique acidity of the proton located between the fluorine and iodine atoms in the precursor 1-chloro-2-fluoro-4-iodobenzene. By exploiting the cooperative directing effects of fluorine and iodine, a regioselective lithiation-formylation sequence delivers the target isomer with high precision.

Retrosynthetic Pathway

The logic disconnects the formyl group (CHO) via a metal-halogen exchange or deprotonation event, leading back to a tri-halo benzene precursor. This precursor is accessed via a Sandmeyer reaction from a commercially available aniline.



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Figure 1: Retrosynthetic disconnection showing the pathway from the commercial aniline to the target aldehyde.

Phase 1: Synthesis of the Aryl Iodide Precursor

Objective: Convert 3-chloro-4-fluoroaniline into 1-chloro-2-fluoro-4-iodobenzene. Mechanism: Diazotization followed by nucleophilic displacement (Sandmeyer Reaction).

Starting Material Profile

Property	Specification
Name	3-Chloro-4-fluoroaniline
CAS	367-21-5
MW	145.56 g/mol
Purity Requirement	≥ 98% (HPLC)
Hazards	Toxic by inhalation/contact; Irritant

Experimental Protocol

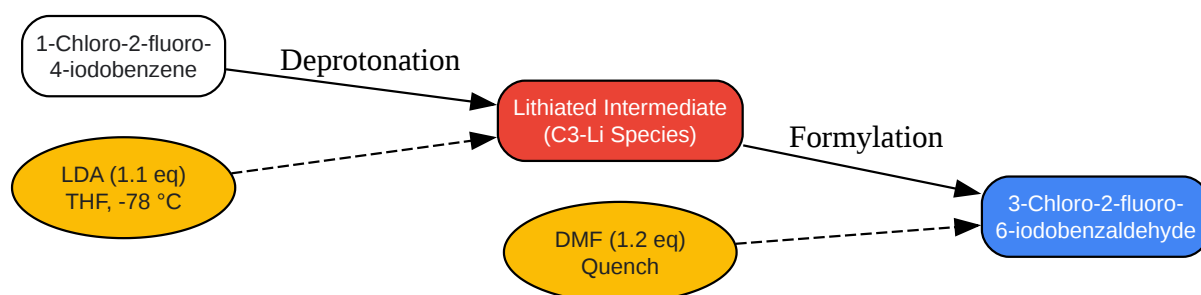
- Diazotization:
 - Charge a reactor with 3-chloro-4-fluoroaniline (1.0 eq) and HCl (3M aq, 3.0 eq). Cool the suspension to 0–5 °C.
 - Add Sodium Nitrite (NaNO_2 , 1.1 eq) as an aqueous solution dropwise, maintaining internal temperature < 5 °C.
 - Checkpoint: Verify complete consumption of aniline by TLC or starch-iodide paper (excess HNO_2 turns paper blue/black).
- Iodination:
 - Prepare a solution of Potassium Iodide (KI, 1.5 eq) in water.
 - Add the cold diazonium salt solution slowly to the KI solution (or vice versa) with vigorous stirring. Note: Nitrogen gas evolution will be significant.
 - Allow the mixture to warm to room temperature and stir for 2–4 hours. Heating to 60 °C for 1 hour ensures completion.
- Workup:
 - Quench excess iodine with Sodium Thiosulfate (saturated aq).
 - Extract with Ethyl Acetate or Dichloromethane (DCM).
 - Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.
 - Purification: Flash column chromatography (Hexanes/EtOAc) or recrystallization (Ethanol) to yield 1-chloro-2-fluoro-4-iodobenzene.

Phase 2: Regioselective Formylation (The Core Step)

Objective: Install the aldehyde group at the C3 position (relative to the benzene ring numbering of the precursor) to generate the final product. Mechanism: Directed Ortho Metalation (DoM).[1] The proton at C3 is flanked by Fluorine and Iodine. The inductive effect of both halogens, combined with the strong ortho-directing ability of Fluorine (Complex Induced Proximity Effect - CIPE), makes this proton highly acidic ($pK_a \sim 35-38$) and kinetically accessible.

Reaction Scheme Logic

- Substrate: 1-Chloro-2-fluoro-4-iodobenzene.[2]
- Reagent: Lithium Diisopropylamide (LDA).[3][4] n-BuLi is avoided to prevent Lithium-Halogen exchange at the iodine position.
- Electrophile: N,N-Dimethylformamide (DMF).



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Figure 2: Workflow for the Directed Ortho Metalation (DoM) sequence.

Detailed Protocol

- Preparation of LDA:
 - In a flame-dried flask under Argon/Nitrogen, dissolve Diisopropylamine (1.2 eq) in anhydrous THF (10 mL/g substrate).
 - Cool to -78 °C (Dry ice/Acetone bath).

- Add n-Butyllithium (1.15 eq, 2.5M in hexanes) dropwise. Stir for 30 mins at -78 °C to form LDA.
- Lithiation:
 - Dissolve 1-chloro-2-fluoro-4-iodobenzene (1.0 eq) in anhydrous THF.
 - Add the substrate solution dropwise to the LDA solution at -78 °C.
 - Critical Control: Maintain temperature < -70 °C to prevent benzyne formation or "halogen dance" isomerization.
 - Stir for 1–2 hours at -78 °C. The solution typically turns yellow/orange, indicating the formation of the aryl lithium species.
- Formylation:
 - Add dry DMF (1.5 eq) dropwise to the lithiated mixture.
 - Stir at -78 °C for 30 minutes, then remove the cooling bath and allow to warm to 0 °C over 1 hour.
- Hydrolysis & Isolation:
 - Quench with saturated aqueous NH₄Cl or dilute HCl (keep pH < 4 to hydrolyze the hemiaminal intermediate).
 - Extract with Diethyl Ether or EtOAc.
 - Wash with water and brine. Dry over MgSO₄.
 - Concentrate to yield the crude aldehyde.
 - Purification: Recrystallization from Hexanes/DCM or sublimation is often sufficient due to the high regioselectivity.

Expected Yield & Data

- Yield: 75–85% (Literature precedent suggests 83% [1]).

- Appearance: Colorless to pale yellow solid.
- Melting Point: 61–63 °C [1].

Analytical Validation

To ensure the correct isomer was formed (and not the product of deprotonation at C5 or C6), NMR analysis is critical.

Spectroscopic Method	Diagnostic Signal	Interpretation
¹ H NMR	δ ~10.1 ppm (d, J~1-2 Hz)	Aldehyde proton. Coupling to F confirms ortho relationship.
¹ H NMR	Aromatic Region (2H)	Two doublets (or dd). The coupling pattern will show ortho coupling between H4 and H5 (relative to product numbering) or lack thereof if isomerization occurred.
¹⁹ F NMR	Single peak	Chemical shift is sensitive to the ortho-formyl group.

Structure Confirmation Logic: The target molecule has protons at positions 4 and 5 (using benzaldehyde numbering). These protons are adjacent to each other.

- Target (3-Cl, 2-F, 6-I): The remaining protons are at C4 and C5. They are ortho to each other. Expected: Two doublets with J ~8.5 Hz.
- Isomer (Deprotonation at C5 of precursor): Would lead to 1-Cl, 2-F, 4-I, 5-CHO. Remaining protons at C3 and C6 are para to each other. Expected: Two singlets (or small meta coupling).
- Result: The observation of ortho-coupling (J ~8.6 Hz) confirms the 1,2,3,6-substitution pattern [1].

Safety & Handling

- Lithium Reagents: LDA and n-BuLi are pyrophoric. All transfers must use cannula or syringe techniques under inert atmosphere.
- Aryl Iodides: Generally light-sensitive. Store the intermediate and product in amber vials.
- Fluorinated Aromatics: Can be toxic and readily absorbed through skin. Wear permeation-resistant gloves (Nitrile/Neoprene).

References

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